

# Best practices for long-term storage of Cox-2-IN-20

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## Compound of Interest

Compound Name: Cox-2-IN-20

Cat. No.: B12416440

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## Technical Support Center: Cox-2-IN-20

This technical support center provides best practices for the long-term storage and use of **Cox-2-IN-20**, along with troubleshooting guidance for common experimental issues.

## Frequently Asked Questions (FAQs)

Q1: How should I store **Cox-2-IN-20** upon receipt?

A1: Upon receipt, **Cox-2-IN-20** should be stored as a solid (powder) at -20°C.[1] For long-term storage, especially once in solution, -80°C is recommended to ensure stability and prevent degradation.[1][2]

Q2: What is the recommended solvent for creating a stock solution?

A2: Dimethyl sulfoxide (DMSO) is a commonly used solvent for creating stock solutions of COX-2 inhibitors.[2][3] When preparing your stock solution, it may be necessary to warm the DMSO to 37°C to ensure it is completely thawed.[3]

Q3: How long is the stock solution stable?

A3: The stability of the stock solution depends on the storage temperature. When stored at -80°C, the solution can be stable for up to 6 months.[2] For shorter-term storage, a solution at -20°C should be used within 1 month.[2] It is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[4]

Q4: Can I store the stock solution at room temperature?

A4: No, COX-2 inhibitors are relatively unstable at room temperature.<sup>[5]</sup> To prevent loss of activity, solutions should be kept on ice during experiments and stored at -20°C or -80°C for long-term preservation.<sup>[4][5]</sup>

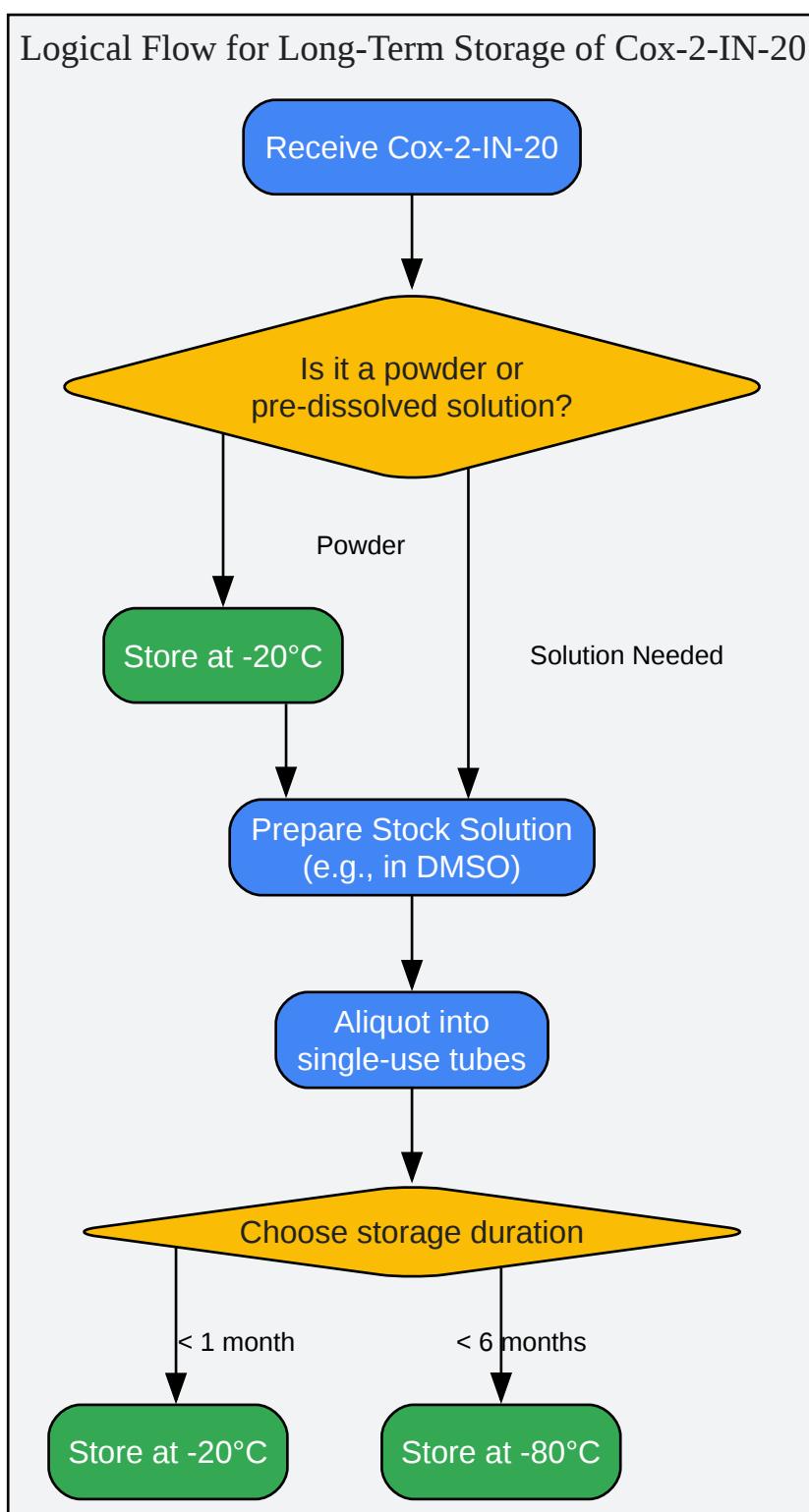
## Storage Recommendations

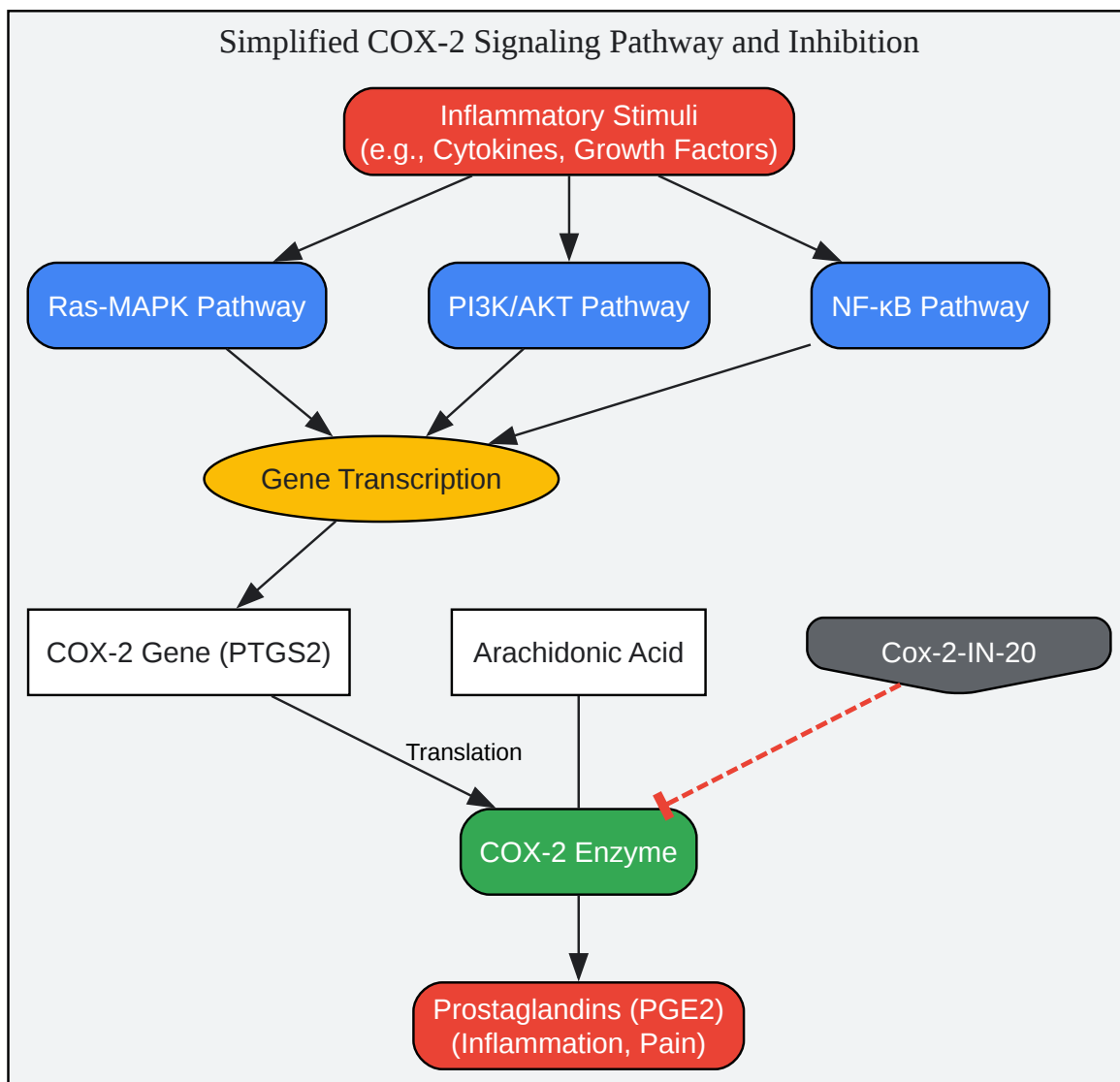
The following table summarizes the recommended long-term storage conditions for **Cox-2-IN-20**.

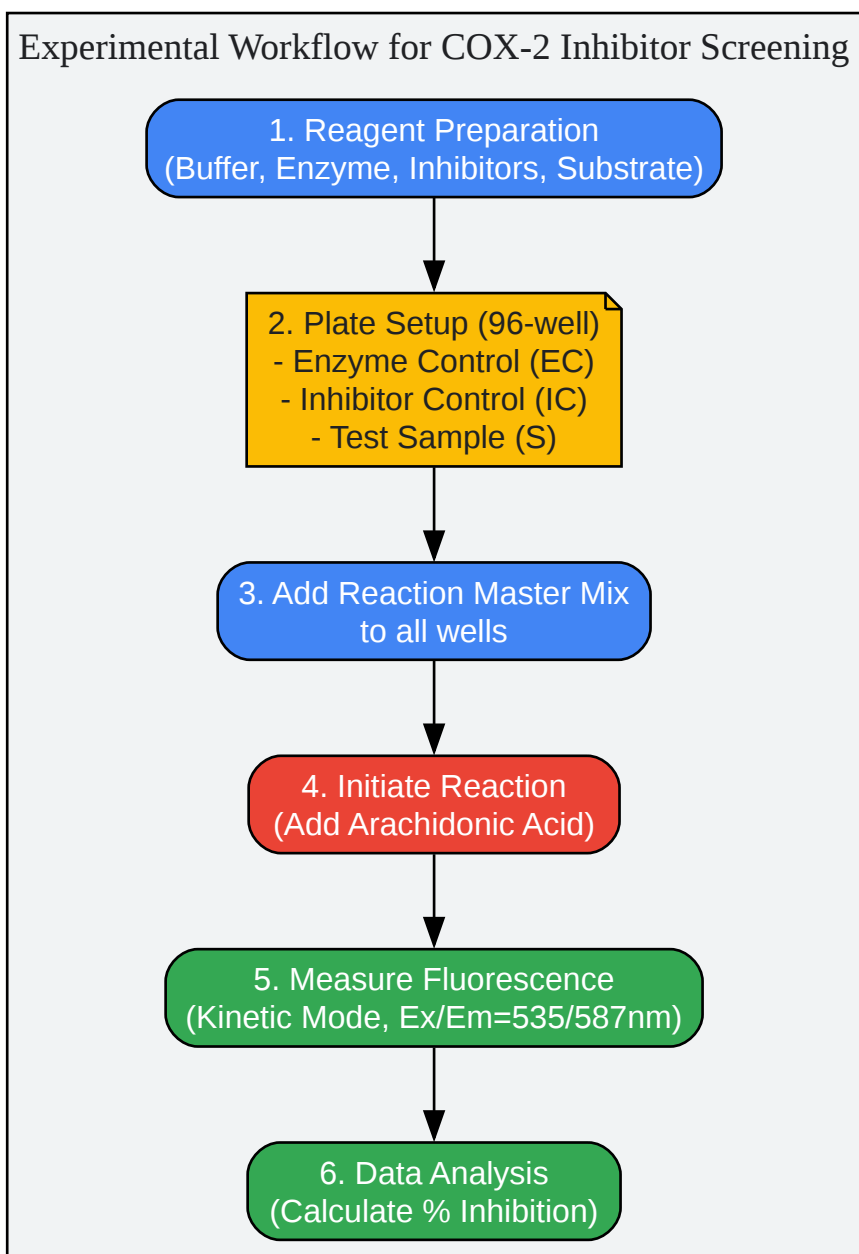
Form	Recommended Solvent	Storage Temperature	Maximum Storage Duration
Solid (Powder)	N/A	-20°C	As specified by manufacturer
Stock Solution	DMSO	-20°C	Up to 1 month <sup>[2]</sup>
Stock Solution	DMSO	-80°C	Up to 6 months <sup>[2]</sup>

## Visual Guide for Storage Protocol

## Logical Flow for Long-Term Storage of Cox-2-IN-20







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